

Adenosine-N-Oxide Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: *adenosine-N-oxide*

Cat. No.: *B1665527*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **adenosine-N-oxide** in various solvents. Below you will find a comprehensive guide with solubility data, troubleshooting advice for common dissolution issues, and a standardized experimental workflow.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **adenosine-N-oxide**?

A1: **Adenosine-N-oxide** is a polar molecule and is generally soluble in water and other polar solvents^[1]. Its solubility can be influenced by factors such as temperature, pH, and the presence of co-solvents. For preparing stock solutions, Dimethyl Sulfoxide (DMSO) is a commonly used solvent.

Q2: I am having difficulty dissolving **adenosine-N-oxide** in my aqueous buffer. What can I do?

A2: If you are facing challenges with dissolving **adenosine-N-oxide** in an aqueous medium, consider the following troubleshooting steps:

- **Gentle Heating:** Warming the solution to 37°C or even up to 60°C can significantly improve solubility.

- **Sonication:** Using a sonicator bath can help break down aggregates and facilitate the dissolution process.
- **pH Adjustment:** The solubility of related compounds can be pH-dependent. Although specific data for **adenosine-N-oxide** is limited, adjusting the pH of your buffer might enhance solubility.
- **Use of Co-solvents:** For in vivo experiments or cell culture, a common practice is to first dissolve the compound in a minimal amount of a water-miscible organic solvent like DMSO and then perform serial dilutions into your aqueous experimental medium. Be mindful of the final concentration of the organic solvent, as it might have physiological effects.

Q3: Can I prepare a concentrated stock solution of **adenosine-N-oxide**?

A3: Yes, preparing a concentrated stock solution in an organic solvent is a standard procedure for compounds with limited aqueous solubility. DMSO is a suitable solvent for creating a high-concentration stock of **adenosine-N-oxide**[\[2\]](#). One source indicates a solubility of up to 50 mg/mL in DMSO with the aid of ultrasonication and heating to 60°C[\[2\]](#).

Q4: How should I store my **adenosine-N-oxide** solutions?

A4: Stock solutions of **adenosine-N-oxide** in DMSO can be stored at -20°C for about one month or at -80°C for up to six months[\[2\]](#). It is recommended to aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Aqueous solutions are generally less stable, and it is often advised not to store them for more than one day.

Solubility Data

The following table summarizes the available solubility data for **adenosine-N-oxide** in different solvents. For comparison, data for the related compound adenosine is also included.

Compound	Solvent	Solubility	Notes
Adenosine-N-oxide	DMSO	50 mg/mL (176.53 mM)[2]	Requires ultrasonication and heating to 60°C. Use of newly opened DMSO is recommended as hygroscopic DMSO can impact solubility[2].
Aqueous Solution (formulated)	≥ 2.5 mg/mL (8.83 mM)[2]	This is in a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline[2].	
Adenosine (for reference)	DMSO	166.6 mg/mL (623.41 mM)[3]	Sonication is recommended[3].
Water	2.7 mg/mL (10.1 mM) [3]	Sonication is recommended[3].	
PBS (pH 7.2)	~10 mg/mL[4]		
Ethanol	Practically insoluble[5]		

Experimental Protocols & Workflows

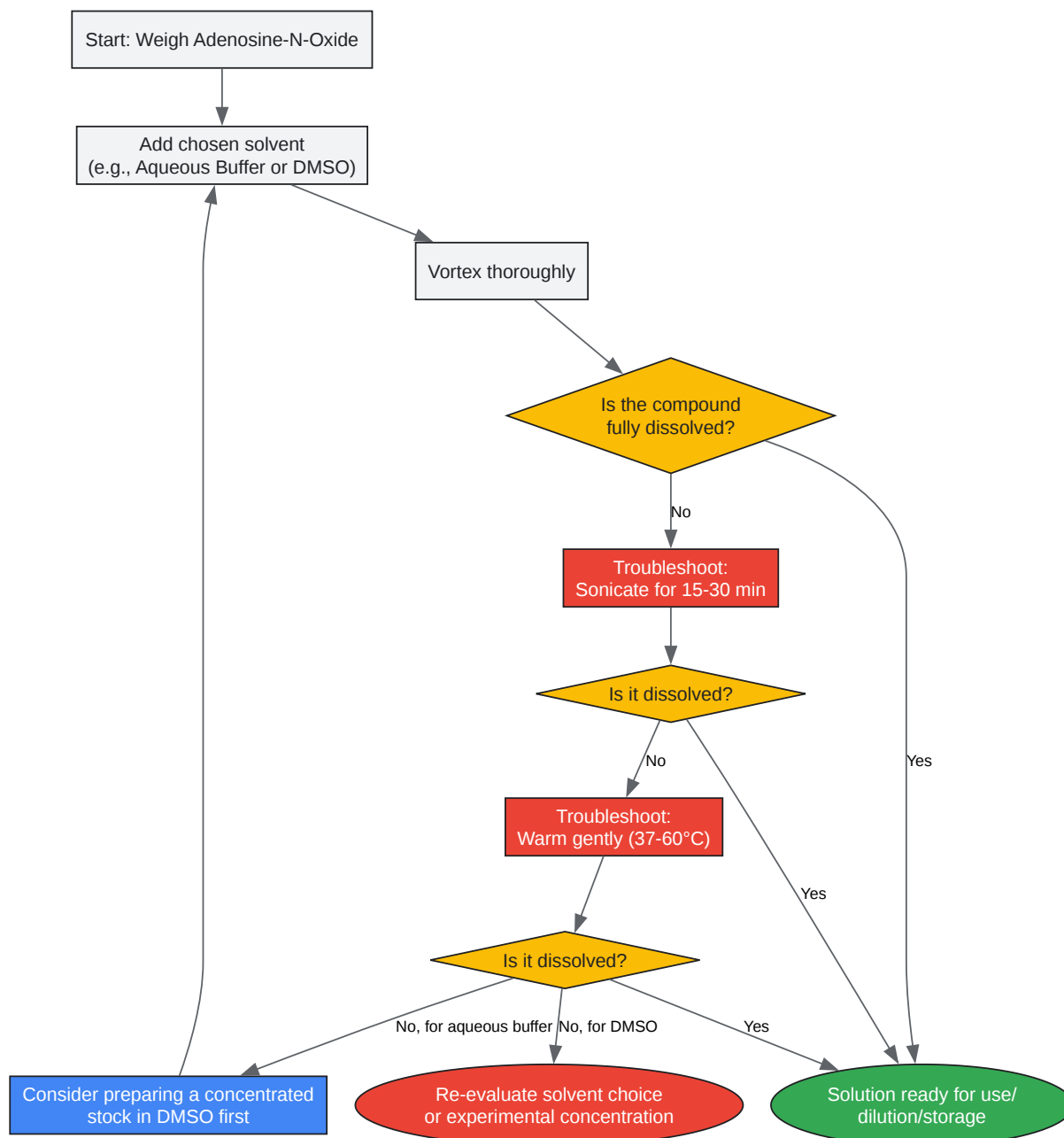
General Protocol for Preparing a Stock Solution in DMSO

- Weigh the desired amount of **adenosine-N-oxide** powder in a sterile, chemical-resistant vial.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration.
- Vortex the mixture thoroughly.
- If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes.

- If solubility is still an issue, gently warm the solution to 37-60°C while mixing until the solid is completely dissolved.
- Allow the solution to cool to room temperature before use.
- For long-term storage, aliquot into single-use vials and store at -20°C or -80°C.

Workflow for Dissolving Adenosine-N-Oxide

The following diagram illustrates a logical workflow for dissolving **adenosine-N-oxide**, incorporating troubleshooting steps.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Adenosine | D-Adenosine | ribonucleoside | TargetMol [targetmol.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Adenosine | 58-61-7 [chemicalbook.com]
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